

Technical Support Center: Oganesson Synthesis

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Compound of Interest

Compound Name: CM-118

Cat. No.: B606736

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Welcome to the technical support center for researchers and scientists engaged in the synthesis of superheavy elements, with a specific focus on Oganesson (Og). This resource provides troubleshooting guides and frequently asked questions (FAQs) to address the significant challenges encountered during these complex experiments.

Frequently Asked Questions (FAQs)

Q1: We have been running our fusion experiment for an extended period but have not detected any Oganesson atoms. What are the likely reasons for this?

A1: The synthesis of Oganesson is an exceptionally challenging endeavor with an extremely low probability of success. Several factors could contribute to the lack of detection:

- **Extremely Low Fusion Cross-Section:** The probability of the projectile and target nuclei successfully fusing to form Oganesson is incredibly small. The fusion cross-section for the $^{249}\text{Cf} + ^{48}\text{Ca}$ reaction is in the range of 0.3–0.6 picobarns (pb), which is equivalent to $(3\text{--}6) \times 10^{-41} \text{ m}^2$.^{[1][2]} This necessitates extremely long experimental run times, often spanning several months, and a very high beam dose to produce even a single atom.^{[1][3]}
- **Insufficient Beam Dose:** A very high number of projectile ions must be directed at the target to achieve a statistically significant chance of a fusion event. For the initial synthesis of Oganesson, a beam dose of 2.5×10^{19} calcium ions was required.^{[1][3][4]}

- **Nuclear Instability:** Oganesson is highly radioactive, with its only confirmed isotope, ^{294}Og , having a half-life of less than a millisecond (approximately 0.7 to 0.89 milliseconds).^{[1][5][6]} This rapid decay makes detection exceptionally difficult, as the atom may decay before it can be registered by the detection system.
- **Detection System Inefficiencies:** The detection of Oganesson relies on identifying its characteristic alpha decay chain. This requires a highly sensitive and efficient detector array capable of capturing the decay products and correlating them to the initial implantation of the Oganesson atom. Any inefficiencies in the detector setup can lead to missed events.

Q2: How can we optimize our experimental setup to increase the probability of producing and detecting Oganesson?

A2: Optimizing the experimental parameters is crucial for maximizing the chances of success. Consider the following:

- **Projectile Beam Energy and Intensity:** The energy of the projectile beam must be carefully controlled. The initial successful experiments used beam energies around 245-251 MeV.^[1] High beam intensity is necessary to deliver a sufficient dose of projectiles to the target in a reasonable timeframe.
- **Target Material and Thickness:** The target material, typically Californium-249, must be of high purity and uniform thickness. The thickness of the target is a critical parameter; for instance, a target thickness of 0.34 mg/cm² has been used successfully.^[1]
- **Advanced Detection Systems:** Employing state-of-the-art recoil separators and position-sensitive detector arrays is essential. These systems are designed to separate the desired superheavy nuclei from the unreacted beam particles and other reaction products, and then to track their decay signatures.
- **Patience and Persistence:** Due to the probabilistic nature of the synthesis, extended experimental runs are unavoidable. The initial discovery experiments took four months to produce the first recorded event.^{[1][2]}

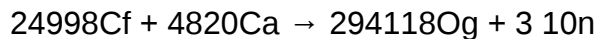
Q3: What are the primary decay characteristics we should be looking for to confirm the synthesis of ^{294}Og ?

A3: The confirmation of ^{294}Og synthesis is achieved through the detection of its specific alpha decay chain. The nucleus of ^{294}Og undergoes alpha decay into Livermorium-290 (^{290}Lv).^[5]
^[6] The subsequent decay of ^{290}Lv and its daughter nuclei must also be consistent with known decay patterns. The identification of the ^{294}Og nuclei is verified by separately creating the daughter nucleus ^{290}Lv and confirming that its decay matches the decay chain observed from the Oganesson experiment.^[2]

Experimental Protocols and Data

Key Experimental Reaction

The most successful reaction for the synthesis of Oganesson to date is the fusion of a Calcium-48 projectile with a Californium-249 target:



This is a "hot fusion" reaction, where the resulting compound nucleus has a significant excitation energy, which is dissipated by the emission of neutrons.

Quantitative Experimental Data

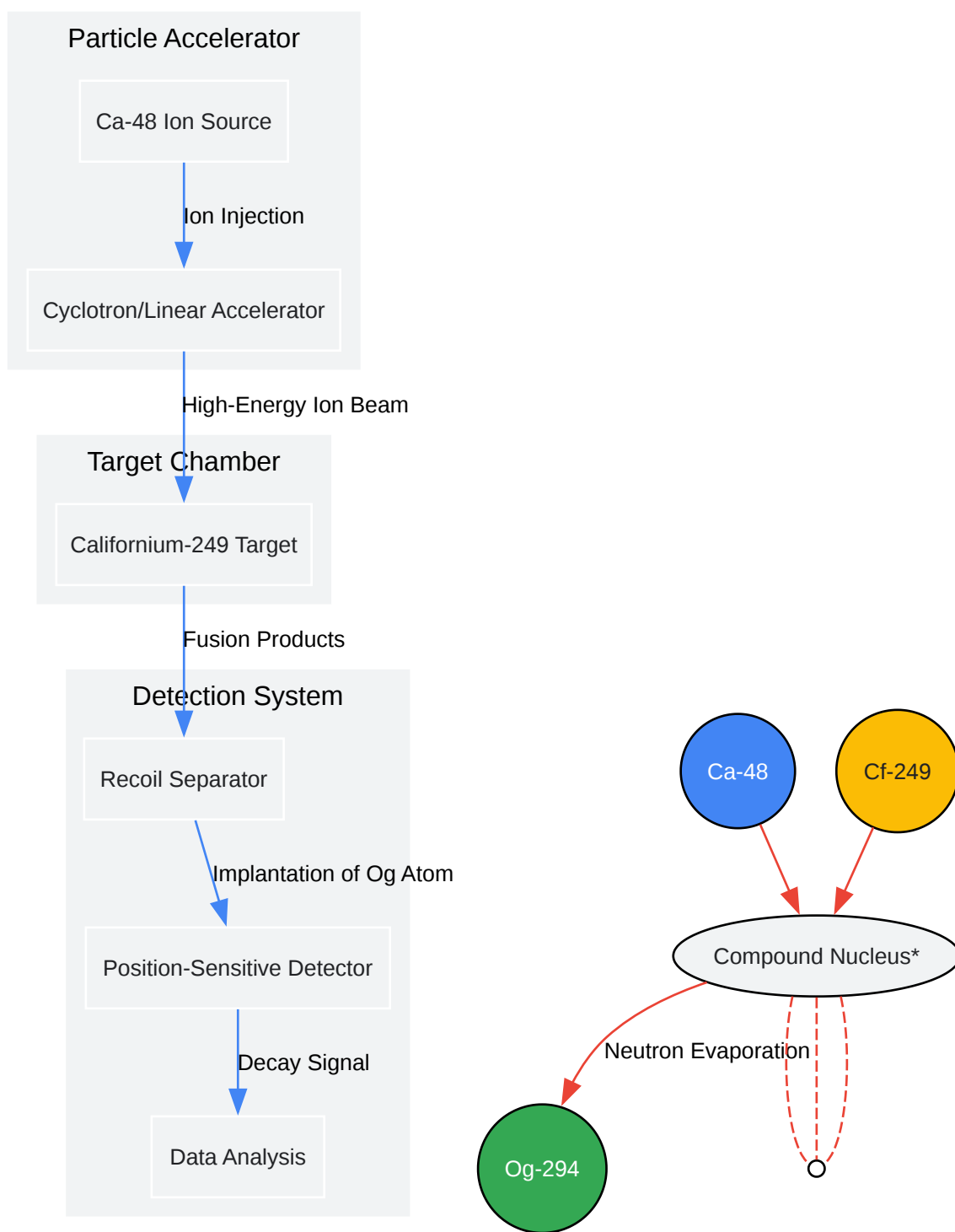
The following table summarizes the key quantitative data from the successful Oganesson synthesis experiments.

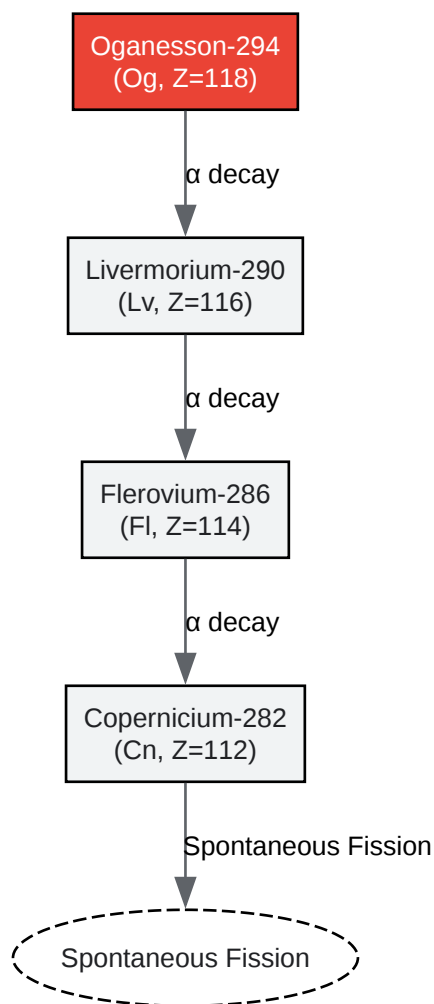
Parameter	Value	Reference
Projectile	48Ca	[1][4]
Target	249Cf	[1][4]
Beam Energy	245 - 251 MeV	[1]
Beam Dose	2.5 x 10 ¹⁹ ions	[1][3][4]
Target Thickness	0.23 - 0.34 mg/cm ²	[1]
Fusion Cross-Section	~0.3–0.6 pb	[1][2]
Half-life of 294Og	~0.7 - 0.89 ms	[1][5][6]
Number of Atoms Detected	3-5 (in initial campaigns)	[1][7]
Experiment Duration	~4 months for the first event	[1][2]

Visualizations

Experimental Workflow for Oganesson Synthesis

The following diagram illustrates the general workflow for producing and detecting Oganesson.





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